Bromodifluoroacetyl Fluoride: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name:	*Bromodifluoroacetyl fluoride*
CAS No.:	*38126-07-7*
Cat. No.:	*B1586871*

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This guide provides an in-depth exploration of **bromodifluoroacetyl fluoride** (CAS Number: 38126-07-7), a versatile and highly reactive building block in modern synthetic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties, synthesis, reactivity, and applications of this important fluorinated reagent, with a focus on providing practical insights and actionable protocols.

Introduction: The Strategic Importance of the Bromodifluoromethyl Group

The strategic incorporation of fluorine atoms into organic molecules is a cornerstone of modern medicinal and agricultural chemistry.[1][2] The unique electronic properties of fluorine can profoundly influence a molecule's metabolic stability, binding affinity, lipophilicity, and bioavailability.[3] **Bromodifluoroacetyl fluoride** serves as a compact and efficient reagent for the introduction of the valuable bromodifluoroacetyl moiety, which can be further transformed into a variety of other functional groups. This guide will provide the foundational knowledge necessary to effectively utilize this reagent in complex synthetic endeavors.

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Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and spectroscopic properties is fundamental to its successful application in the laboratory.

Physical Properties

Bromodifluoroacetyl fluoride is a low-boiling point liquid or gas at room temperature, necessitating careful handling and storage.[4][5] Key physical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	38126-07-7	[1]
Molecular Formula	C_2BrF_3O	[6]
Molecular Weight	176.92 g/mol	[6]
Boiling Point	-2 to 0 °C (Predicted)	[4]
Density	2.004 ± 0.06 g/cm³ (Predicted)	[4]
Appearance	Gas	[5]

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of **bromodifluoroacetyl fluoride**.

A detailed study of the gas-phase FTIR spectrum of **bromodifluoroacetyl fluoride** has been conducted.[7] The most prominent absorption band is observed at 1887 cm^{-1}, which is assigned to the C=O stretching vibration.[7] The C-F stretching vibrations give rise to strong absorptions in the 1300-1100 cm^{-1} region.[8][9] A comparison of experimental and simulated IR spectra suggests that the gauche conformer is the predominant form of the molecule in the gas phase.[7]

^{19}F NMR: The ^{19}F NMR spectrum is the most informative technique for characterizing this compound. Due to the wide chemical shift range of ^{19}F NMR, distinct signals are expected for

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the fluorine atoms of the -CF_2Br group and the acyl fluoride (-C(O)F).[10][11] The acyl fluoride fluorine typically appears in the range of -70 to -20 ppm relative to $CFCl_3$.[12] The -CF_2Br fluorine atoms will exhibit their own characteristic chemical shift, and coupling between all three fluorine atoms is expected.[10]

^{13}C NMR: In the proton-decoupled ^{13}C NMR spectrum, two carbon signals are expected. The carbonyl carbon will appear as a triplet due to coupling with the two fluorine atoms of the -CF_2Br group and as a doublet due to coupling with the acyl fluoride fluorine. The -CF_2Br carbon will appear as a triplet due to coupling to the two directly attached fluorine atoms and as a doublet from the acyl fluoride fluorine.[13][14] The C-F coupling constants in fluorinated compounds can be quite large, which aids in structural assignment.[13]

Synthesis of **Bromodifluoroacetyl Fluoride**

Several synthetic routes to **bromodifluoroacetyl fluoride** have been reported, primarily in the patent literature. These methods often involve the reaction of highly fluorinated precursors with strong acids or oxidizing agents.

Synthesis from Bromotrifluoroethene

One documented method involves the gas-phase reaction of bromotrifluoroethene (CF_2=CFBr) with molecular oxygen, initiated by either NO_2 or CF_3OF.[7] This approach highlights a free-radical pathway to the target molecule.

Synthesis from Halogenated Ethanes

Patents describe the preparation of **bromodifluoroacetyl fluoride** from more saturated precursors. For instance, the reaction of 1,1,2-trifluoro-1,2-dibromo-2-chloroethane ($BrCF_2CFClBr$) with oleum (a solution of sulfur trioxide in sulfuric acid) in the presence of a mercury catalyst has been reported to yield **bromodifluoroacetyl fluoride**.[15][16] The product is a gas that evolves from the reaction mixture and can be trapped.[16]

Another patented method involves the decomposition of $CF_2BrCFClBr$ or CF_2BrCF_2Br with 60% oleum in the presence of various metal sulfate catalysts.[16]

Illustrative Laboratory-Scale Synthesis Protocol (Conceptual)

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Disclaimer: The following is a conceptual protocol based on literature descriptions and should be adapted and optimized with strict adherence to all laboratory safety protocols.

Objective: To synthesize **bromodifluoroacetyl fluoride** from 1,1,2-trifluoro-1,2-dibromo-2-chloroethane.

Materials:

- 1,1,2-trifluoro-1,2-dibromo-2-chloroethane
- 40% Oleum (SO_3 in H_2SO_4)
- Mercuric oxide (HgO)
- Dry ice/acetone bath
- Inert gas (e.g., Nitrogen or Argon)
- Apparatus for gas evolution and trapping

Procedure:

- Set up a reaction flask equipped with a dropping funnel, a magnetic stirrer, and a gas outlet connected to a cold trap (e.g., a condenser or U-tube cooled with a dry ice/acetone bath). Ensure the entire apparatus is dry and under an inert atmosphere.
- Charge the reaction flask with 1,1,2-trifluoro-1,2-dibromo-2-chloroethane and a catalytic amount of mercuric oxide.
- Slowly add the 40% oleum to the stirred reaction mixture from the dropping funnel. The addition should be controlled to manage the rate of gas evolution.
- Gently warm the reaction mixture to the temperature specified in the relevant literature (e.g., 75 °C) to facilitate the reaction and the evolution of **bromodifluoroacetyl fluoride** gas.[16]
- The gaseous product is passed through the cold trap, where it condenses as a liquid.

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- The collected liquid should be stored in a tightly sealed container at low temperature due to its volatility.
- Characterize the product by IR and NMR spectroscopy to confirm its identity and purity.

Reactivity and Mechanistic Considerations

Bromodifluoroacetyl fluoride is a potent electrophile, and its reactivity is dominated by nucleophilic acyl substitution at the carbonyl carbon.[5][17][18]

Nucleophilic Acyl Substitution

The general mechanism involves the attack of a nucleophile on the electrophilic carbonyl carbon, leading to a tetrahedral intermediate.[19] This is followed by the elimination of the fluoride ion, which is a reasonably good leaving group in this context, to afford the substituted product.[19]

Figure 1: General mechanism of nucleophilic acyl substitution.

This reactivity allows for the synthesis of a wide range of bromodifluoroacetic acid derivatives, such as esters (from alcohols), amides (from amines), and the parent acid (from hydrolysis).

Transformations at the Bromodifluoromethyl Group

The bromine atom in the bromodifluoromethyl group can also participate in a variety of transformations, including radical reactions and nucleophilic substitution, further expanding the synthetic utility of this reagent.

Applications in Drug Development and Advanced Synthesis

The gem-difluoromethylene group is a key structural motif in many modern pharmaceuticals and agrochemicals.[3][20][21] It can serve as a bioisostere for a carbonyl group or an ether linkage, and its presence often enhances metabolic stability.[22] **Bromodifluoroacetyl fluoride** is a valuable precursor for the synthesis of molecules containing this important functional group.

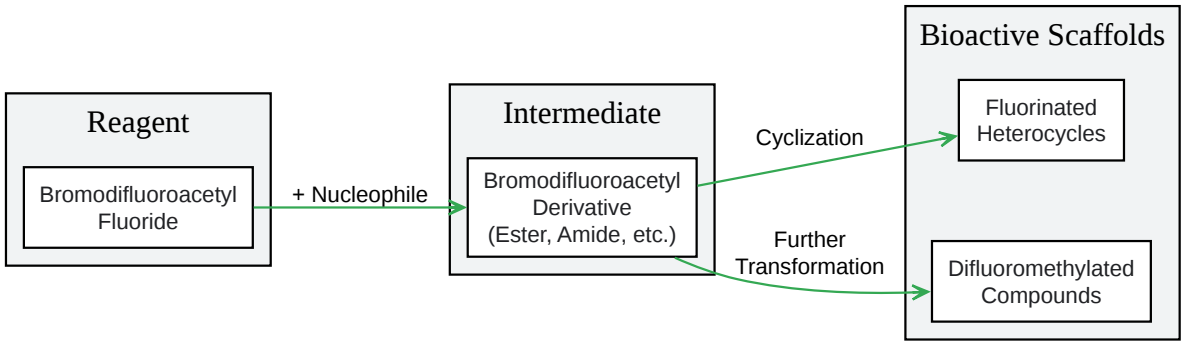
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Synthesis of Bioactive Heterocycles

Many bioactive molecules are heterocyclic in nature. **Bromodifluoroacetyl fluoride** and its derivatives can be used in cyclization reactions to form fluorinated heterocycles, which are of significant interest in medicinal chemistry.

Precursor to Difluoromethylated Compounds

Following the introduction of the bromodifluoroacetyl group, the bromine atom can be reductively removed to generate a difluoromethyl ketone, which can then be further elaborated.



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Figure 2: Synthetic utility of **bromodifluoroacetyl fluoride**.

Safety, Handling, and Storage

Bromodifluoroacetyl fluoride is a reactive and potentially hazardous chemical that must be handled with appropriate safety precautions.

- Handling: Due to its volatility and reactivity, it should be handled in a well-ventilated fume hood.[7] Personal protective equipment, including safety goggles, gloves, and a lab coat, is essential.
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[7] Due to its low boiling point, refrigeration is recommended.

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- Hazards: As an acyl halide, it is expected to be corrosive and a lachrymator. It will react with moisture to produce hydrogen fluoride, which is highly corrosive and toxic.

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this compound.

Conclusion

Bromodifluoroacetyl fluoride is a valuable and versatile reagent for the synthesis of complex fluorinated molecules. Its ability to efficiently introduce the bromodifluoroacetyl group opens up a wide range of synthetic possibilities for researchers in academia and industry, particularly in the fields of drug discovery and materials science. A thorough understanding of its properties, synthesis, and reactivity, as outlined in this guide, is key to unlocking its full potential.

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